

Spectroscopic Characterization of 3-Furoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: **3-Furoyl chloride**

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This technical guide provides an in-depth analysis of the spectroscopic data for **3-Furoyl chloride** (CAS No: 26214-65-3), a key intermediate in various chemical syntheses. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering valuable insights for its identification, characterization, and application in research and development.

Spectroscopic Data Summary

The empirical formula for **3-Furoyl chloride** is $C_5H_3ClO_2$ with a molecular weight of 130.53 g/mol. The spectroscopic data presented below provides a comprehensive profile of the molecule's structure and functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

¹H NMR Spectrum

While a publicly available high-resolution spectrum with assigned peaks was not found in the searched literature, ChemicalBook indicates the availability of ¹H NMR data for **3-Furoyl chloride**.^[1] For the isomeric 2-Furoyl chloride, detailed ¹H NMR data has been reported, showing distinct signals for the furan ring protons.^[2] Based on the structure of **3-Furoyl**

chloride, one would expect to see three distinct signals in the aromatic region corresponding to the three protons on the furan ring.

¹³C NMR Spectrum

Similar to the proton NMR, a specific peak list for **3-Furoyl chloride** was not readily available in the public domain. However, ChemicalBook lists the availability of ¹³C NMR data.[\[1\]](#) For comparison, the ¹³C NMR spectrum of the related compound 3-Furoic acid shows characteristic peaks for the carboxylic acid and furan ring carbons.[\[3\]](#) In the case of **3-Furoyl chloride**, one would anticipate signals corresponding to the acyl chloride carbonyl carbon and the four distinct carbons of the furan ring.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **3-Furoyl chloride** exhibits characteristic absorption bands.

Frequency (cm ⁻¹)	Interpretation
~1760 - 1780	C=O stretch (acyl chloride)
~3100 - 3150	C-H stretch (furan ring)
~1500 - 1600	C=C stretch (furan ring)
~1000 - 1300	C-O stretch (furan ring)
~700 - 900	C-H bend (out-of-plane, furan ring)

Note: The exact frequencies may vary slightly depending on the experimental conditions.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, confirming its molecular weight and offering clues about its structure.

m/z	Interpretation
130/132	Molecular ion peak $[M]^+$ (presence of ^{35}Cl and ^{37}Cl isotopes)
95	$[\text{M} - \text{Cl}]^+$
67	$[\text{C}_4\text{H}_3\text{O}]^+$

The computed exact mass of **3-Furoyl chloride** is 129.9821570 Da.[\[4\]](#)[\[5\]](#)

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for **3-Furoyl chloride**.

NMR Spectroscopy

Instrumentation: A high-resolution NMR spectrometer (e.g., 300 MHz or higher).

Sample Preparation: A small amount of **3-Furoyl chloride** is dissolved in a deuterated solvent (e.g., CDCl_3). A small amount of tetramethylsilane (TMS) is typically added as an internal standard.

Data Acquisition:

- The sample is placed in an NMR tube and inserted into the spectrometer.
- For ^1H NMR, the spectrum is acquired over a range of approximately 0-12 ppm.
- For ^{13}C NMR, the spectrum is acquired over a range of approximately 0-200 ppm.
- Standard pulse sequences are used to obtain the spectra.

IR Spectroscopy

Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer, such as a Bruker Tensor 27 FT-IR.[\[4\]](#)

Sample Preparation:

- Neat: A thin film of liquid **3-Furoyl chloride** is placed between two salt plates (e.g., NaCl or KBr).
- ATR-IR: A small amount of the sample is placed directly on the ATR crystal.[\[4\]](#)

Data Acquisition:

- A background spectrum of the empty sample holder (or clean ATR crystal) is recorded.
- The sample is placed in the spectrometer, and the spectrum is recorded.
- The final spectrum is obtained by subtracting the background spectrum from the sample spectrum.

Mass Spectrometry

Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation.

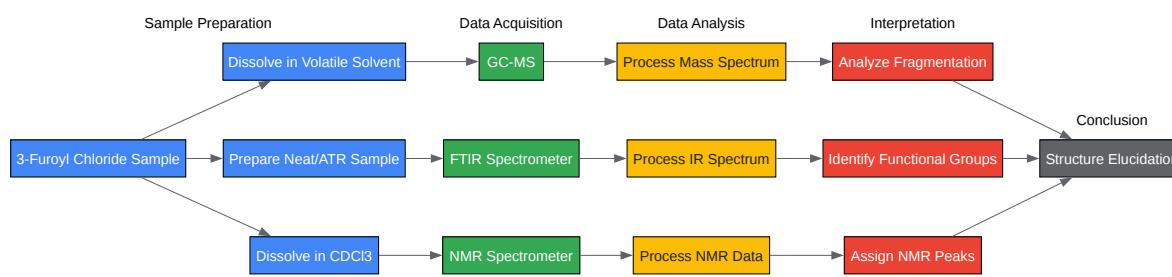
Sample Preparation: A dilute solution of **3-Furoyl chloride** in a volatile organic solvent (e.g., dichloromethane or methanol) is prepared.

Data Acquisition:

- The sample is injected into the GC, where it is vaporized and separated from any impurities.
- The separated **3-Furoyl chloride** enters the mass spectrometer.
- The molecules are ionized, typically by electron ionization (EI).
- The resulting ions are separated based on their mass-to-charge ratio by a mass analyzer.
- A detector records the abundance of each ion, generating the mass spectrum.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **3-Furoyl chloride**.



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Caption: Workflow for Spectroscopic Analysis of **3-Furoyl Chloride**.

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